

# A Comparative Guide to Analytical Standards of 2-Butanone, 4-methoxy-

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## *Compound of Interest*

Compound Name: 2-Butanone, 4-methoxy-

Cat. No.: B1360277

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For researchers, scientists, and professionals in drug development, the selection of a suitable analytical standard is a critical step to ensure the accuracy and reliability of experimental results. This guide provides a comprehensive comparison of commercially available analytical standards for **2-Butanone, 4-methoxy-** (CAS: 6975-85-5), a key chemical intermediate. We also include data on a closely related compound, 2-Butanone, 4-(4-methoxyphenyl)- (CAS: 104-20-1), which may be considered as an alternative or potential interferent in analytical methods.

## Comparison of Commercial Analytical Standards

The quality and purity of an analytical standard are paramount for achieving accurate quantification and identification. Below is a comparison of **2-Butanone, 4-methoxy-** standards offered by various suppliers.

Supplier	Product Number	Purity	Notes
Sigma-Aldrich	CH4250699675	95%	Marketed by ChemBridge Corporation. <a href="#">[1]</a>
Alfa Chemistry	6975-85-5	-	For experimental/research use.
AKSci	B939	≥ 95%	For research and development use only. <a href="#">[2]</a>
BenchChem	B1360277	-	For research use only. <a href="#">[3]</a>

Note: The availability and specifications of these standards are subject to change. It is recommended to consult the suppliers' websites for the most current information.

## Alternative Analytical Standard: 2-Butanone, 4-(4-methoxyphenyl)-

In some applications, or as a potential impurity, 2-Butanone, 4-(4-methoxyphenyl)- may be relevant. A prominent supplier for this compound is:

Supplier	Product Number	Purity	Notes
Sigma-Aldrich	M19600	98%	Also known as Anisylacetone. <a href="#">[4]</a>
LGC Standards	-	-	Certified reference materials available. <a href="#">[5]</a>

## Experimental Data and Methodologies

Accurate analytical work relies on robust experimental protocols. Below are methodologies and data derived from publicly available resources.

## Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for the separation and identification of volatile compounds like **2-Butanone, 4-methoxy-**.

Experimental Protocol (General):

- Instrument: Gas Chromatograph coupled to a Mass Spectrometer.
- Column: A non-polar column, such as one with a 5% phenyl methylpolysiloxane stationary phase, is typically suitable.
- Carrier Gas: Helium at a constant flow rate.
- Inlet Temperature: 250 °C.
- Oven Temperature Program: Start at 50 °C, hold for 2 minutes, then ramp to 250 °C at 10 °C/min.
- MS Transfer Line Temperature: 280 °C.
- Ion Source Temperature: 230 °C.
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Mass Range: m/z 40-400.

Data:

The NIST WebBook and PubChem provide mass spectral data for **2-Butanone, 4-methoxy-**. The mass spectrum is characterized by a base peak at m/z 43.[6][7]

## High-Performance Liquid Chromatography (HPLC)

While specific HPLC methods for **2-Butanone, 4-methoxy-** are not readily available in the searched literature, a method for its analogue, 2-Butanone, 4-(4-methoxyphenyl)-, can be adapted.

Experimental Protocol (Adapted from 2-Butanone, 4-(4-methoxyphenyl)- analysis):

- Instrument: HPLC system with a UV or MS detector.
- Column: A reversed-phase C18 column.
- Mobile Phase: A gradient of acetonitrile and water.
- Flow Rate: 1.0 mL/min.
- Injection Volume: 10  $\mu$ L.
- Detection: UV at 254 nm or Mass Spectrometry.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

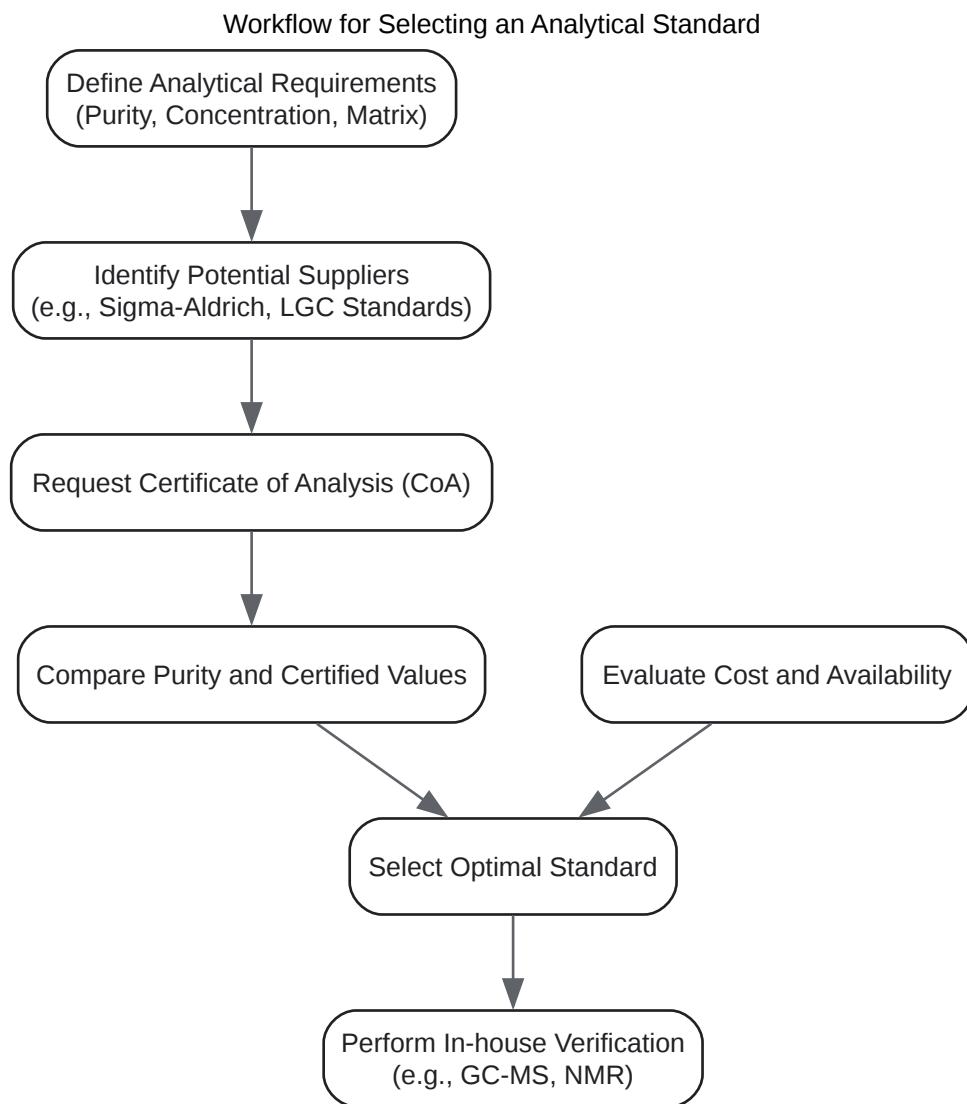
NMR spectroscopy is invaluable for the structural elucidation of organic molecules.

Data:

$^1\text{H}$  NMR and  $^{13}\text{C}$  NMR spectra for **2-Butanone, 4-methoxy-** are available on PubChem and other chemical databases.<sup>[6]</sup> These spectra can be used to confirm the identity and purity of the analytical standard.

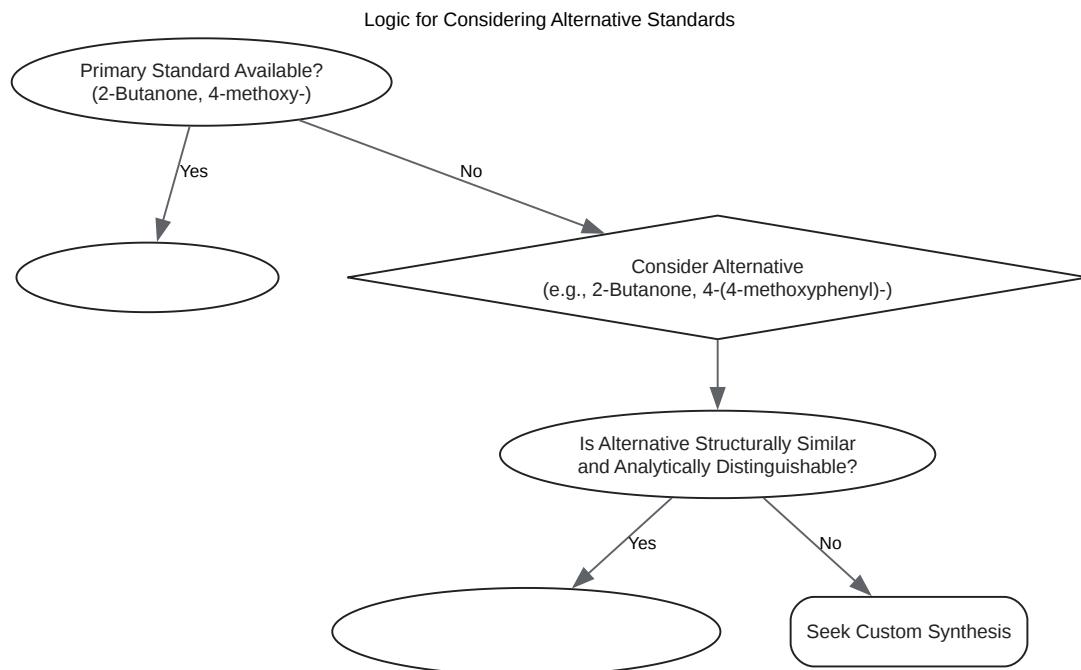
## Workflow and Decision Making

The selection of an appropriate analytical standard is a multi-step process. The following diagrams illustrate a typical workflow for standard selection and a logical relationship for considering alternatives.



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Caption: A typical workflow for the selection and verification of an analytical standard.



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Caption: A decision-making diagram for the use of alternative analytical standards.

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## References

- 1. 4-methoxy-2-butanone | 6975-85-5 [sigmaaldrich.com]

- 2. 6975-85-5 4-Methoxy-2-butanone AKSci B939 [aksci.com]
- 3. 2-Butanone, 4-methoxy- | 6975-85-5 | Benchchem [benchchem.com]
- 4. 4-(4-甲氧苯基)-2-丁酮 98% | Sigma-Aldrich [sigmaaldrich.com]
- 5. 4-(4-Methoxyphenyl)-2-butanone | LGC Standards [lgcstandards.com]
- 6. 2-Butanone, 4-methoxy- | C5H10O2 | CID 138889 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. 2-Butanone, 4-methoxy- [webbook.nist.gov]
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